

An In-depth Technical Guide to 2-Chloro-N,N-dimethylacetamide

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Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylacetamide

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Introduction

2-Chloro-N,N-dimethylacetamide, also known as N,N-Dimethylchloroacetamide, is a versatile chlorinated amide compound that serves as a crucial reagent and intermediate in a multitude of organic synthesis applications.^{[1][2]} Its utility is particularly pronounced in the pharmaceutical and agrochemical industries, where its unique chemical structure facilitates the construction of complex molecular architectures.^{[1][2]} This guide provides a comprehensive overview of its chemical structure, formula, synthesis, reactivity, and applications, grounded in established scientific principles and supported by authoritative references.

Core Chemical Identity and Properties

2-Chloro-N,N-dimethylacetamide is a colorless to yellow or brown liquid at room temperature.^{[1][3]} It is characterized by a distinct molecular structure that dictates its chemical behavior and physical properties.

Chemical Structure and Formula

The fundamental identity of this compound is captured by its chemical formula and structure.

- Molecular Formula: C₄H₈ClNO^[4]
- Linear Formula: ClCH₂CON(CH₃)₂^{[5][6]}

- Molecular Weight: 121.57 g/mol [1][5][7]
- CAS Number: 2675-89-0[4][5]
- IUPAC Name: **2-chloro-N,N-dimethylacetamide**[8]

The structure features a central acetamide backbone with a chlorine atom substituted on the alpha-carbon and two methyl groups attached to the amide nitrogen.

Diagram 1: Chemical Structure of **2-Chloro-N,N-dimethylacetamide**

A 2D representation of the molecular structure.

Physicochemical Properties

A summary of key physical and chemical properties is essential for practical laboratory use.

Property	Value	Reference
Appearance	Colorless to yellow to brown liquid	[1][3]
Boiling Point	98 - 100 °C at 11-15 mmHg	[1][7]
Density	1.182 g/mL at 20 °C	[1][5]
Refractive Index	n _{20/D} 1.479	[5]
Melting Point	15 - 16 °C	[1]
Flash Point	>110 °C (>230 °F) - closed cup	
Solubility	Soluble in many organic solvents	[9]

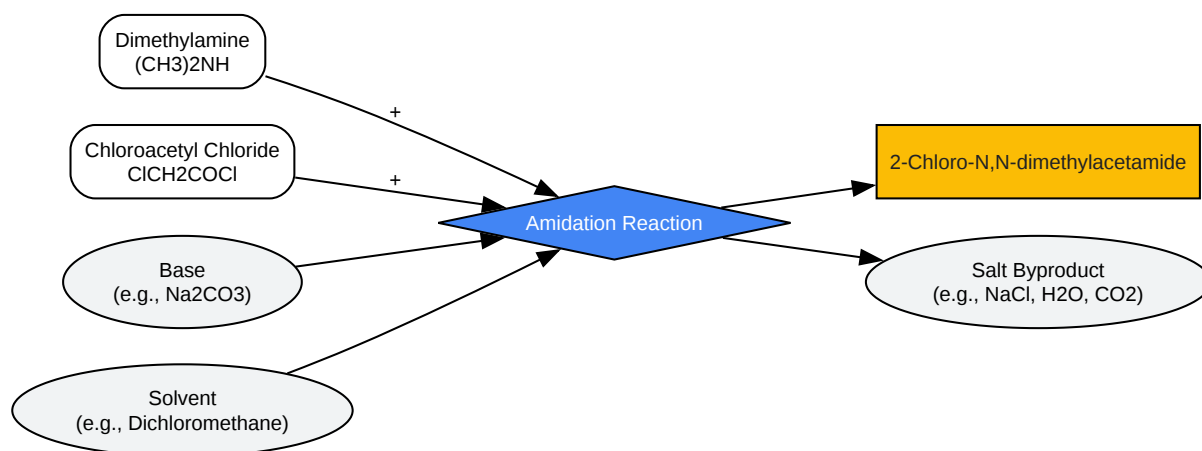
Synthesis and Manufacturing

The industrial and laboratory-scale synthesis of **2-Chloro-N,N-dimethylacetamide** is typically achieved through the amidation of chloroacetyl chloride with dimethylamine. The reaction requires careful control of conditions to ensure high yield and purity.

General Synthesis Pathway

A common method involves the reaction of dimethylamine with chloroacetyl chloride in the presence of a base and a suitable solvent.[10][11] The base is crucial for neutralizing the hydrogen chloride byproduct generated during the reaction.

Diagram 2: Synthesis of **2-Chloro-N,N-dimethylacetamide**



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General workflow for the amidation reaction.

Laboratory-Scale Synthesis Protocol

The following protocol outlines a representative procedure for the synthesis of **2-Chloro-N,N-dimethylacetamide**.

Materials:

- Dimethylamine
- Chloroacetyl chloride
- Sodium carbonate (or another suitable base)

- Dichloromethane (or another suitable chlorinated solvent)
- Water
- Anhydrous magnesium sulfate (or other drying agent)

Procedure:

- A solution of an alkali metal salt (e.g., sodium acetate) and water is prepared in a chlorinated hydrocarbon solvent (e.g., dichloromethane).[10]
- The mixture is cooled to between -15°C and -8°C .
- Dimethylamine gas is bubbled through the cooled solution.[10]
- Chloroacetyl chloride is added dropwise to the reaction mixture while maintaining the temperature between -8°C and 5°C and controlling the pH between 5 and 8.[10]
- After the addition is complete, the reaction is stirred for 1-3 hours.[10]
- The reaction product is filtered to remove inorganic salts.[12]
- The aqueous phase is extracted with the chlorinated hydrocarbon solvent.[10]
- The combined organic phases are dried, and the solvent is removed by distillation.[10]
- The resulting crude product is then purified by vacuum distillation to yield the final product.
[10]

This process, when carefully executed, can achieve product purity of over 99% and a yield of 87-92%.[10]

Spectroscopic Characterization

The identity and purity of **2-Chloro-N,N-dimethylacetamide** are confirmed through various spectroscopic techniques.

Technique	Key Features
^1H NMR	The proton NMR spectrum of N,N-dimethylacetamide (a related compound) shows two distinct singlets for the two N-methyl groups due to restricted rotation around the C-N amide bond.[13][14] A similar pattern would be expected for the chloro-derivative, along with a singlet for the α -chloro methylene protons.
^{13}C NMR	The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the α -chloro methylene carbon, and the two N-methyl carbons.
IR Spectroscopy	The infrared spectrum will exhibit a strong absorption band for the C=O (amide) stretching vibration, typically in the range of 1630-1680 cm^{-1} . [8][15][16]
Mass Spectrometry	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns. [8][17][18]

Chemical Reactivity and Applications

The reactivity of **2-Chloro-N,N-dimethylacetamide** is dominated by the presence of the electrophilic α -carbon and the amide functional group.

Key Reactions

The chlorine atom significantly enhances the reactivity of the molecule, making it an excellent substrate for nucleophilic substitution reactions.[2] This property is fundamental to its broad applicability in organic synthesis. It can be used in catalytic reactions, acylation reactions, and the synthesis of various amine compounds.[9]

Major Applications

2-Chloro-N,N-dimethylacetamide is a vital intermediate and reagent in several key areas:

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs). For instance, it has been used in the synthesis of (S)-carbinoxamine.[5][12]
- **Agrochemical Production:** It is utilized in the manufacturing of pesticides and herbicides.
- **Organic Synthesis:** It acts as a versatile building block for introducing the N,N-dimethylacetamido moiety into molecules.[2]
- **Catalysis:** It can function as an organic catalyst, for example, in the preparation of phosphorylated thiosemicarbazide.[2][12]

Safety and Handling

Due to its hazardous nature, strict safety protocols must be followed when handling **2-Chloro-N,N-dimethylacetamide**.

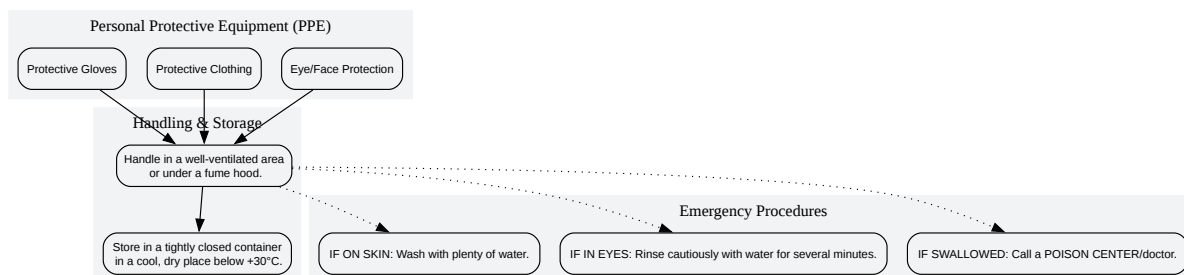
Hazard Identification

The compound is classified with several hazards.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	GHS07	Danger	H302: Harmful if swallowed.[7]
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.[7]

Recommended Handling Procedures

Diagram 3: Safe Handling Workflow



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Key considerations for the safe handling of **2-Chloro-N,N-dimethylacetamide**.

It is imperative to consult the full Safety Data Sheet (SDS) before use.[7][19] Always work in a well-ventilated area, preferably a chemical fume hood, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[19] Avoid contact with skin, eyes, and clothing.[20] In case of exposure, follow the first-aid measures outlined in the SDS immediately.[19]

Conclusion

2-Chloro-N,N-dimethylacetamide is a cornerstone reagent in modern organic chemistry, with significant applications in the development of pharmaceuticals and other specialty chemicals. A thorough understanding of its chemical properties, synthesis, and reactivity, coupled with stringent adherence to safety protocols, is essential for its effective and responsible use in research and development.

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